

Pexacerfont: Comprehensive Disposal Procedures for Laboratory Settings

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Compound of Interest

Compound Name: Pexacerfont

Cat. No.: B1679662

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This document provides essential safety and logistical information for the proper disposal of **pexacerfont**, a potent and selective corticotropin-releasing factor 1 (CRF1) antagonist used in laboratory research. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Pexacerfont Chemical and Physical Properties

A summary of key quantitative data for **pexacerfont** is presented below. This information is crucial for risk assessment and the implementation of appropriate handling and disposal protocols.

Property	Value	Reference
Molecular Weight	340.43 g/mol	[1]
Chemical Formula	C18H24N6O	[1]
Purity	≥98% (HPLC)	[1]
Solubility	Soluble to 100 mM in DMSO and 100 mM in ethanol.	[2]
Storage	Store at -20°C.	[2]
Appearance	Solid	
CAS Number	459856-18-9	

Operational Plan: Pexacerfont Waste Disposal

The following step-by-step procedures are designed to guide laboratory personnel in the safe disposal of **pexacerfont** in both solid and liquid forms. These guidelines are based on standard practices for laboratory chemical waste management.

Section 1: Immediate Safety Precautions

Prior to handling **pexacerfont** for disposal, ensure the following personal protective equipment (PPE) is in use:

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powdered form or creating solutions.

Section 2: Disposal of Solid Pexacerfont Waste

This procedure applies to expired or unwanted pure **pexacerfont** powder.

- Containerization:
 - Place the original vial or a securely sealed container holding the **pexacerfont** waste into a larger, compatible, and clearly labeled hazardous waste container designated for solid chemical waste.
 - Do not mix with other types of waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Labeling:
 - The waste container must be labeled with "Hazardous Waste," the full chemical name ("**Pexacerfont**"), and the approximate quantity.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.

Section 3: Disposal of Liquid Pexacerfont Waste (Solutions)

This procedure applies to solutions of **pexacerfont** (e.g., in DMSO or ethanol) and contaminated solvents.

- Segregation:
 - Do not dispose of **pexacerfont** solutions down the drain.
 - Collect all liquid waste containing **pexacerfont** in a dedicated, leak-proof, and compatible hazardous waste container. Typically, this will be a container designated for non-halogenated organic solvent waste.
- Containerization:
 - Use a container made of a material compatible with the solvent used (e.g., a polyethylene container for DMSO or ethanol solutions).

- Ensure the container is securely capped when not in use.
- Labeling:
 - Label the liquid waste container with "Hazardous Waste," the full chemical names of all components (e.g., "**Pexacerfont**, Dimethyl Sulfoxide, Ethanol"), and their estimated concentrations or percentages.
- Storage:
 - Store the sealed liquid waste container in a designated satellite accumulation area, segregated from incompatible waste streams (e.g., acids, bases), until collection by EHS.

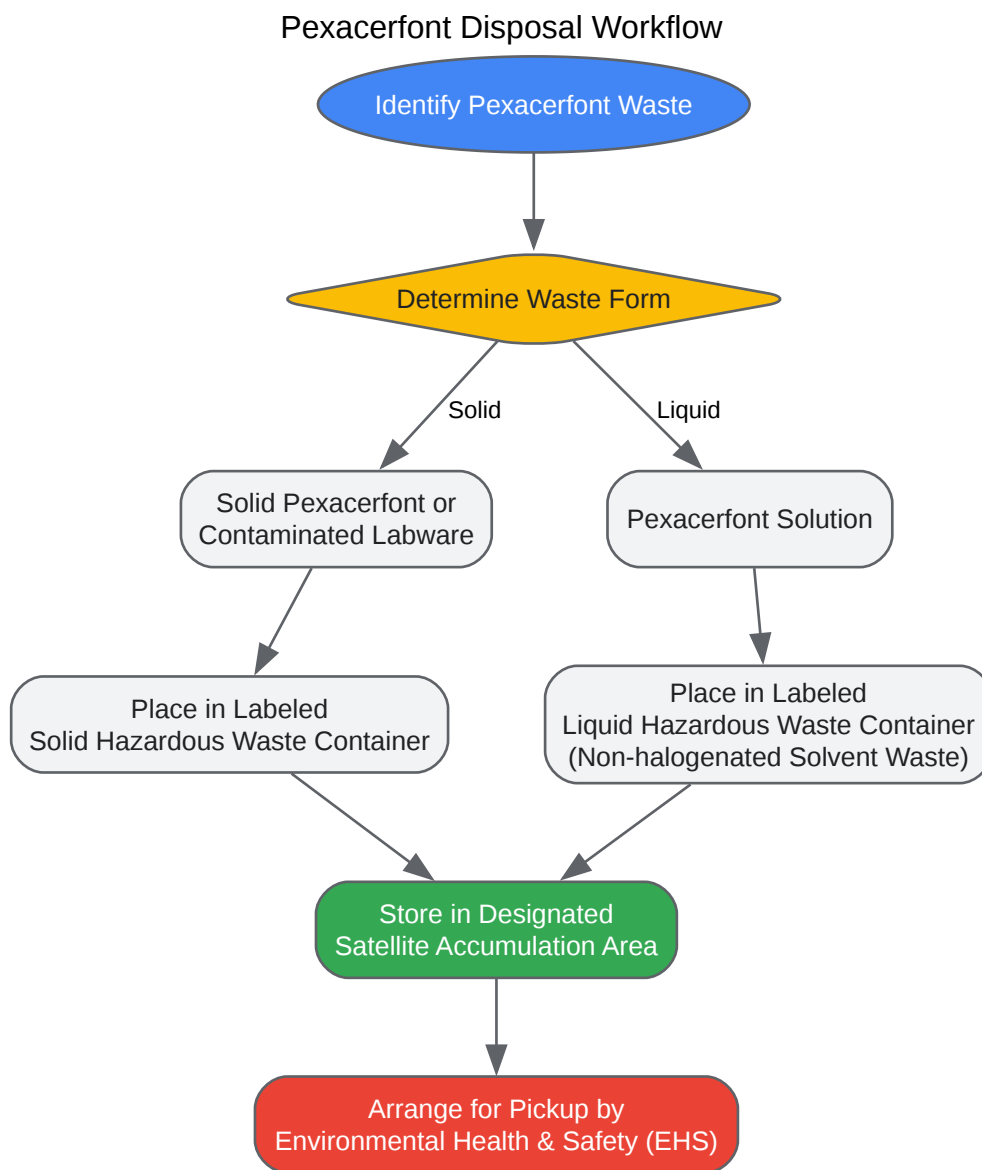
Section 4: Disposal of Contaminated Labware

This procedure applies to items such as pipette tips, vials, and gloves that have come into contact with **pexacerfont**.

- Solid Waste Stream:
 - Dispose of all contaminated solid materials in a designated solid hazardous waste container. This is often a lined container specifically for chemically contaminated lab debris.
- Sharps:
 - Any contaminated sharps (e.g., needles, syringes) must be placed in a designated sharps container for hazardous chemical waste.
- Labeling and Storage:
 - Ensure the waste container is properly labeled with the nature of the chemical contamination and stored in the satellite accumulation area for pickup.

Logical Workflow for Pexacerfont Disposal

The following diagram illustrates the decision-making process for the proper disposal of **pexacerfont** waste in a laboratory setting.



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Caption: Decision workflow for the proper disposal of **pexacerfont** waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and local regulations for chemical waste disposal.

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References

- 1. Good Laboratory Practices: Waste Disposal [scioninstruments.com]
- 2. essex.ac.uk [essex.ac.uk]
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